

understanding the molecular formula of calcium salicylate (C₁₄H₁₀CaO₆)

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Compound of Interest

Compound Name: Calcium salicylate

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An In-depth Technical Guide to Calcium Salicylate (C₁₄H₁₀CaO₆)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **calcium salicylate** (C₁₄H₁₀CaO₆), detailing its molecular structure, physicochemical properties, synthesis, and mechanism of action. The information is intended to support research and development activities in the pharmaceutical and chemical industries.

Molecular Structure and Physicochemical Properties

Calcium salicylate is the calcium salt of salicylic acid, consisting of one calcium cation (Ca²⁺) bonded to two salicylate anions (C₇H₅O₃⁻).^{[1][2][3]} The chemical formula is C₁₄H₁₀CaO₆.^{[1][2][3]}

Structural Characteristics

The salicylate ligand can coordinate with the calcium ion in several ways, leading to various structural arrangements, including polymeric or discrete molecular structures.^[1] The coordination geometry around the calcium ion is flexible, with coordination numbers reported to range from six to nine.^[1] Key binding modes include:

- Bidentate Chelating: The salicylate ligand binds to a single calcium ion through both of its carboxylate oxygen atoms.[\[1\]](#)
- Bidentate Bridging: The carboxylate group of the salicylate ligand bridges two different calcium ions.[\[1\]](#)

Powder X-ray Diffraction (PXRD) is an essential technique for the detailed characterization of the solid-state structure of **calcium salicylate**.[\[1\]](#)

Physicochemical Data

The quantitative properties of **calcium salicylate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₀ CaO ₆	[2] [3]
Molecular Weight	314.30 g/mol	[1] [4]
IUPAC Name	calcium;2-carboxyphenolate	[1]
CAS Number	824-35-1	[1]
Physical Description	White to off-white crystalline solid or powder.	[4] [5]
Boiling Point (est.)	336.30 °C @ 760.00 mm Hg	[6]
logP (o/w) (est.)	2.061	[6]
Solubility	Influenced by temperature and pH; basic conditions can enhance solubility.	[5]

Synthesis and Experimental Protocols

Calcium salicylate can be synthesized through various methods, with a notable green chemistry approach being a solvent-free grindstone neutralization reaction.[\[1\]](#)

Experimental Protocol: Solvent-Free Synthesis

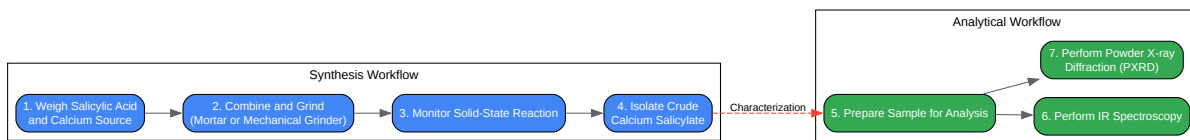
This protocol describes the synthesis of **calcium salicylate** via a grindstone neutralization reaction, which involves the direct solid-phase interaction of salicylic acid with a calcium source.^[1]

Materials:

- Salicylic Acid ($C_7H_6O_3$)
- Calcium Carbonate ($CaCO_3$) or Calcium Oxide (CaO)
- Mortar and Pestle or Mechanical Grinder
- Spatula
- Analytical Balance

Methodology:

- **Stoichiometric Calculation:** Calculate the required molar equivalents of salicylic acid and the calcium source. The reaction stoichiometry is 2 moles of salicylic acid to 1 mole of calcium carbonate/oxide.
- **Weighing:** Accurately weigh the reactants using an analytical balance.
- **Grinding:** Combine the salicylic acid and calcium source in a mortar or mechanical grinder.
- **Reaction:** Grind the solids together vigorously for 15-30 minutes. The reaction is facilitated by the mechanical energy supplied during grinding. The progress can be monitored by observing changes in the texture and consistency of the powder.
- **Product Isolation:** Once the reaction is complete, the resulting **calcium salicylate** powder can be collected.
- **Purification (Optional):** If necessary, the product can be purified by recrystallization from a suitable solvent, although the solvent-free method often yields a high-purity product directly.^[1]



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Caption: General workflow for the synthesis and analysis of **calcium salicylate**.

Experimental Protocol: Spectroscopic Characterization (FTIR)

Infrared (IR) spectroscopy is used to identify the functional groups present in **calcium salicylate**.

Methodology:

- **Sample Preparation:** Prepare a KBr (potassium bromide) pellet. Mix a small amount of finely ground **calcium salicylate** (approx. 1-2 mg) with dry KBr powder (approx. 100-200 mg). Press the mixture into a thin, transparent pellet using a hydraulic press.
- **Background Scan:** Run a background spectrum of the empty sample holder to account for atmospheric CO₂ and H₂O.
- **Sample Scan:** Place the KBr pellet in the spectrometer and acquire the IR spectrum, typically over a range of 4000-400 cm⁻¹.
- **Data Analysis:** Analyze the resulting spectrum for characteristic absorption bands. Key expected vibrations include:
 - Aromatic C=C Stretching: 1600-1585 cm⁻¹ and 1500-1400 cm⁻¹.^[1]
 - Carboxylate (-COO⁻) Stretching: Asymmetric and symmetric stretches.

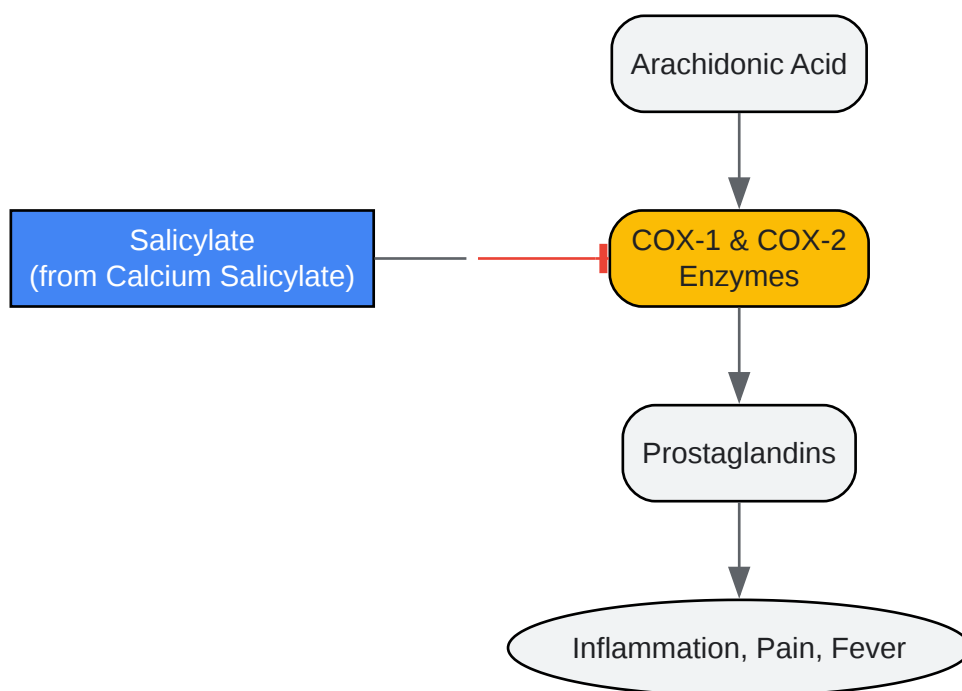
- Phenolic O-H Stretching: A broad band around $3300\text{-}3000\text{ cm}^{-1}$ may be observed if residual unreacted salicylic acid is present or if the salicylate is hydrated.[1]

Mechanism of Action and Biological Relevance

The biological and chemical activity of **calcium salicylate** is primarily attributed to the salicylate anion.

Anti-Inflammatory Action

Salicylate acts as a non-steroidal anti-inflammatory drug (NSAID). Its primary mechanism is the inhibition of cyclooxygenase (COX) enzymes (both COX-1 and COX-2).[7][8] This inhibition blocks the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.[7]



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Caption: Salicylate's inhibition of the COX pathway to reduce inflammation.

Other Biological Effects

- Mitochondrial Calcium Homeostasis: Salicylic acid and its derivatives have been noted in biochemical studies for their ability to affect calcium homeostasis in mitochondria.[1]

- Membrane Surface Charge: Salicylate can increase the negative surface charge on cell membranes, which may influence the action of other drugs, such as calcium-antagonists.[9]

Applications in Research and Industry

Calcium salicylate has diverse applications, ranging from industrial uses to potential pharmaceutical roles.

- Lubricant Additives: It serves as a high-performance detergent, corrosion inhibitor, and antioxidant in lubricating oils and greases.[1] Sulfurized **calcium salicylates** show superior thermal stability and antioxidant capabilities.[10]
- Pharmaceuticals: Due to its anti-inflammatory and analgesic properties, it is used in some medical and pharmaceutical applications.[11]
- Cosmetics: It is used as a preservative in cosmetic formulations and has been deemed safe for this use when formulated to be non-irritating.[4][6]
- Coordination Chemistry: It is a precursor in the synthesis of complex coordination polymers, including heterometallic structures.[1]

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